

2-Aminonicotinohydrazide: A Core Scaffold in Medicinal Chemistry

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Compound of Interest

Compound Name: 2-Aminonicotinohydrazide

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

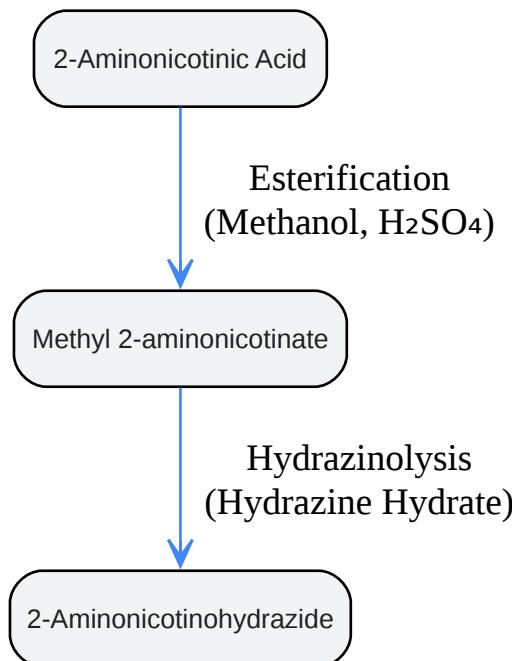
Introduction

2-Aminonicotinohydrazide is a versatile heterocyclic building block that has garnered significant interest in the field of medicinal chemistry. Its unique structural features, comprising a pyridine ring, an amino group, and a hydrazide moiety, provide a valuable scaffold for the synthesis of a diverse array of derivatives with a broad spectrum of pharmacological activities. This technical guide explores the synthesis, key biological roles, and experimental evaluation of **2-aminonicotinohydrazide** and its derivatives, offering a comprehensive resource for researchers in drug discovery and development.

While specific data for **2-aminonicotinohydrazide** itself is limited in publicly available literature, this guide draws upon extensive research on closely related hydrazide and nicotinic acid derivatives to provide a thorough overview of its potential in medicinal chemistry.

Synthesis of 2-Aminonicotinohydrazide

The synthesis of **2-aminonicotinohydrazide** typically proceeds through a two-step process, starting from the commercially available 2-aminonicotinic acid.



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Figure 1: General synthetic scheme for **2-aminonicotinohydrazide**.

Step 1: Esterification of 2-Aminonicotinic Acid

The first step involves the esterification of the carboxylic acid group of 2-aminonicotinic acid to form the corresponding methyl ester. This is typically achieved by reacting 2-aminonicotinic acid with methanol in the presence of a catalytic amount of a strong acid, such as sulfuric acid.

Step 2: Hydrazinolysis of Methyl 2-aminonicotinate

The resulting methyl 2-aminonicotinate is then subjected to hydrazinolysis. This reaction involves treatment with hydrazine hydrate, which displaces the methoxy group of the ester to form the desired **2-aminonicotinohydrazide**.

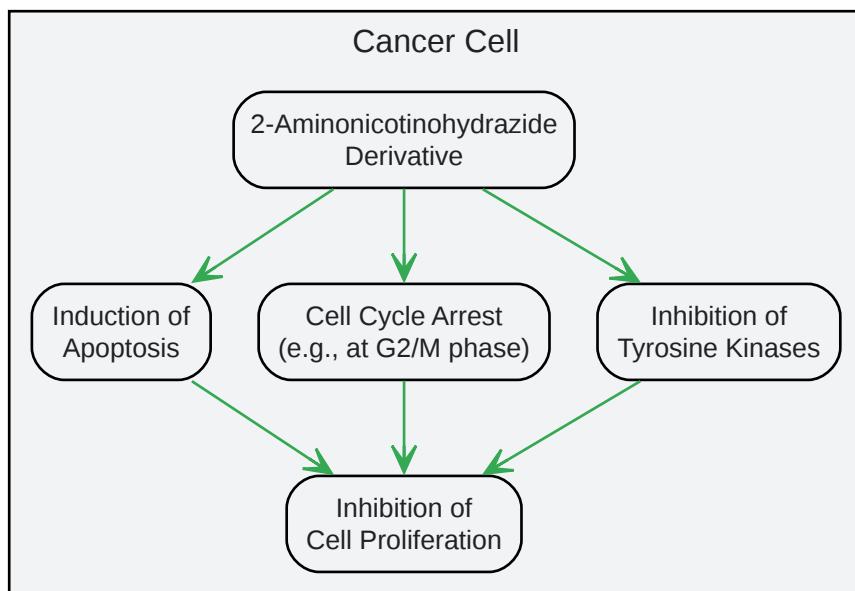
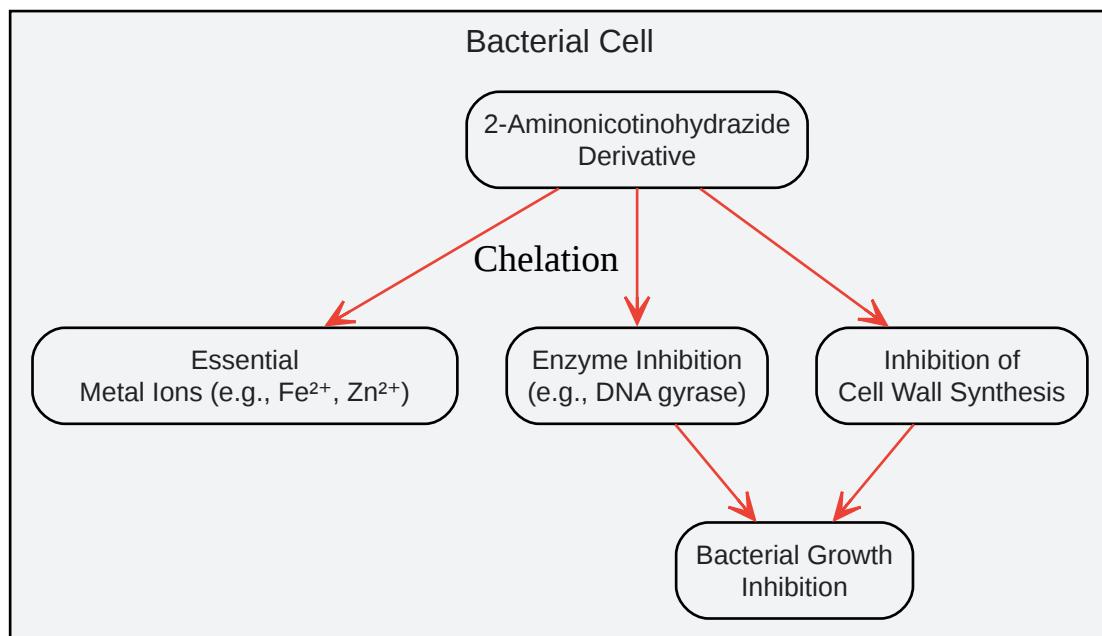
Role in Medicinal Chemistry

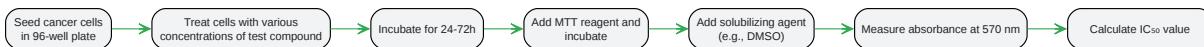
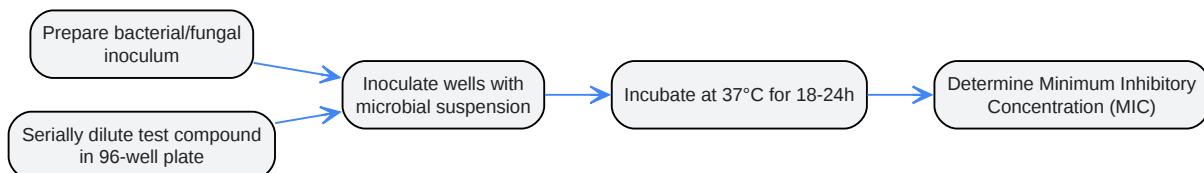
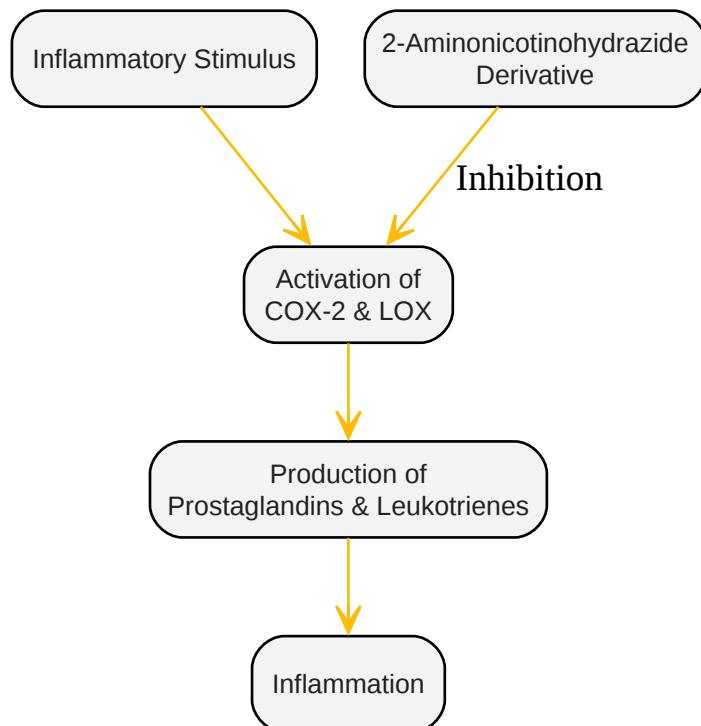
The **2-aminonicotinohydrazide** scaffold serves as a versatile precursor for the synthesis of a wide range of derivatives, most notably Schiff bases and other hydrazones, which have demonstrated significant potential across various therapeutic areas.

Antimicrobial Activity

Hydrazone derivatives of various heterocyclic cores have been extensively studied for their antimicrobial properties. The mode of action is often attributed to their ability to chelate metal ions essential for microbial growth or to inhibit key enzymes involved in microbial metabolic pathways.

Potential Mechanism of Antimicrobial Action:





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